

# Preparation and Storage of Rezivertinib Stock Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Rezivertinib analogue 1*

Cat. No.: *B12395196*

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## Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of Rezivertinib (BPI-7711), a potent and selective third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor. Rezivertinib is crucial in the study of non-small cell lung cancer (NSCLC) by targeting EGFR activating mutations, including the T790M resistance mutation.[1][2][3] Adherence to proper protocols for stock solution preparation and storage is paramount to ensure experimental reproducibility and the integrity of results. These guidelines are intended for research purposes and can be adapted for structurally similar analogues, although specific properties for any new analogue must be determined empirically.

## Physicochemical Properties and Solubility of Rezivertinib

Understanding the fundamental properties of Rezivertinib is essential for its effective use in experimental settings.

Property	Value	Reference
Molecular Weight	486.6 g/mol	[3]
Appearance	Solid	[4]
Purity (Typical)	≥98% (often confirmed by HPLC)	[2]
Solubility in DMSO	≥ 24 mg/mL (approximately 49.32 mM)	[1]
Solubility in Ethanol	3 mg/mL	[1]
Solubility in Water	Insoluble	[1]

Note: The solubility of Rezivertinib in DMSO can be significant, with some sources indicating solubility up to 125 mg/mL (256.90 mM).[2] However, it is crucial to use fresh, anhydrous DMSO as the solvent is hygroscopic and absorbed moisture can reduce the solubility of the compound.[1][2]

## Recommended Storage Conditions

Proper storage is critical to maintain the stability and activity of Rezivertinib.

Form	Storage Temperature	Duration	Key Considerations	Reference
Solid (Powder)	-20°C	Up to 3 years	Store in a desiccated environment to prevent moisture absorption.	<a href="#">[1]</a> <a href="#">[5]</a>
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot into single-use volumes to avoid freeze-thaw cycles.	<a href="#">[2]</a> <a href="#">[5]</a>
Stock Solution in DMSO	-80°C	Up to 6 months - 1 year	Recommended for long-term storage. Ensure vials are tightly sealed.	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Preparation of a 10 mM Rezivertinib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays.

Materials:

- Rezivertinib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- Equilibration: Allow the vial containing the Rezivertinib powder to equilibrate to room temperature for 15-20 minutes before opening. This prevents condensation from forming inside the vial.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of Rezivertinib powder.
  - Calculation: To prepare 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 486.6 \text{ g/mol} * 1000 \text{ mg/g} = 4.866 \text{ mg}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the Rezivertinib powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.<sup>[6]</sup> Gentle warming in a 37°C water bath may assist in dissolution, but check for any temperature sensitivity of the specific analogue.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.<sup>[6][7]</sup>
- Labeling and Storage: Clearly label each aliquot with the compound name ("Rezivertinib"), concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -80°C for long-term storage.<sup>[2]</sup>

## Preparation of Working Solutions

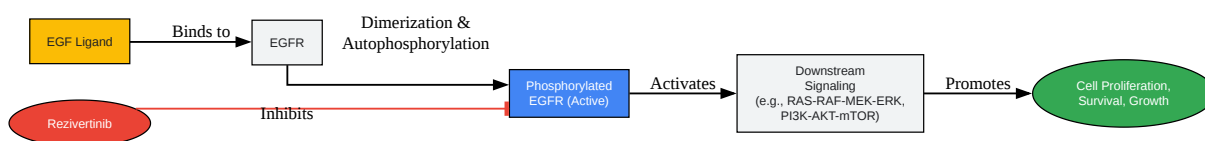
For cell-based assays, the DMSO stock solution is further diluted in cell culture medium to the final desired concentration.

### Important Considerations:

- The final concentration of DMSO in the assay should be kept low, typically below 0.1% (v/v), as higher concentrations can be cytotoxic.[6]
- It is recommended to perform serial dilutions of the stock solution in the cell culture medium. [4]
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

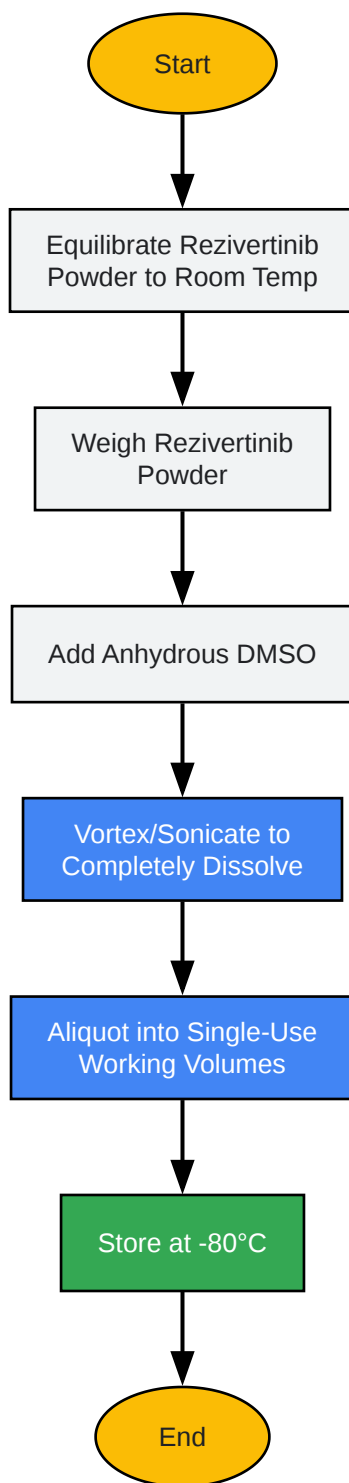
## Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of Rezivertinib and the experimental workflow for stock solution preparation.



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Caption: EGFR signaling pathway and the inhibitory action of Rezivertinib.



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Caption: Experimental workflow for Rezivertinib stock solution preparation.

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